

Technical Guide: (3-Bromocyclopentyl)methylbenzene - Potential Hazards and Safety Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-Bromocyclopentyl)methylbenzene

Cat. No.: B2536030

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Disclaimer: Specific safety and toxicological data for **(3-Bromocyclopentyl)methylbenzene** is not readily available in public literature. The following information is extrapolated from the Safety Data Sheet (SDS) of a closely related structural analog and general knowledge of brominated organic compounds. This guide is intended for use by qualified researchers and professionals who can interpret this information in the context of their specific applications.

Executive Summary

(3-Bromocyclopentyl)methylbenzene is a brominated organic compound that, based on data from similar molecules, is expected to be a flammable liquid and vapor.^[1] It is likely to be harmful if swallowed or inhaled, and may cause skin and serious eye irritation.^[1] This document provides a detailed overview of the potential hazards, safety precautions, and emergency procedures associated with handling this compound. All personnel handling this substance should be thoroughly trained in its potential hazards and required safety procedures.

Hazard Identification and Classification

Based on GHS classifications for analogous compounds, **(3-Bromocyclopentyl)methylbenzene** is anticipated to be classified as follows:

- Flammable Liquids: Category 3^[1]


- Acute Toxicity, Oral: Category 4[1]
- Acute Toxicity, Inhalation: Category 3[1]
- Skin Irritation: Category 2[1]
- Eye Irritation: Category 2A[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[1]
- Hazardous to the Aquatic Environment, Chronic: Category 2

Signal Word: Danger[1]

Hazard Statements:

- H226: Flammable liquid and vapor.[1]
- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H331: Toxic if inhaled.[1]
- H335: May cause respiratory irritation.[1]
- H411: Toxic to aquatic life with long lasting effects.

GHS Pictograms

 alt text

(Image depicting GHS pictograms for Flammable, Acute Toxicity (skull and crossbones), and Irritant)

Physical and Chemical Properties

Quantitative data for **(3-Bromocyclopentyl)methylbenzene** is not available. The following table presents data for related compounds to provide an estimate of its properties.

Property	Value (for related compounds)	Source
Molecular Weight	~239.15 g/mol (Calculated)	General observation for similar compounds
Appearance	Likely a clear liquid	
Odor	No data available	
Boiling Point	No data available	
Flash Point	No data available	
log Pow	3.14 (for a related compound)	

Experimental Protocols

Detailed experimental protocols for **(3-Bromocyclopentyl)methylbenzene** are not published. The following are generalized procedures for handling flammable and hazardous organic bromides, based on standard laboratory practices and SDS recommendations.

Handling and Storage

- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
 - Use non-sparking tools and explosion-proof equipment.[\[1\]](#)
 - Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)

- Avoid breathing vapors or mist.[1]
- Wash hands thoroughly after handling.[1]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
 - Keep away from heat and sources of ignition.[1]
 - Store in a flammables-approved cabinet.
 - Incompatible materials: Strong oxidizing agents.[2]

Disposal Considerations

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
- Do not allow product to enter drains.[1]

Emergency Procedures

First-Aid Measures

- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor.[1]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[1]

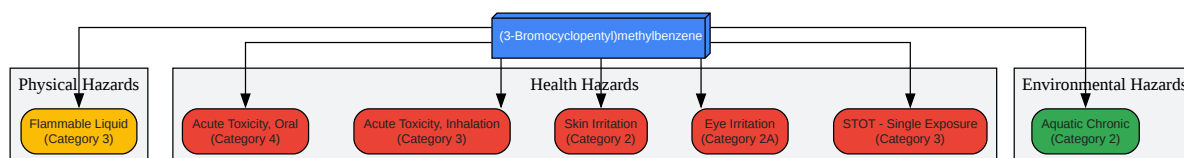
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[3]

- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread fire.
- Specific Hazards Arising from the Chemical: Vapors may form explosive mixtures with air.[3] Vapors may travel to source of ignition and flash back.[3] Containers may explode when heated.[3]
- Hazardous Combustion Products: Carbon oxides, hydrogen bromide gas.[4]
- Protective Equipment and Precautions for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

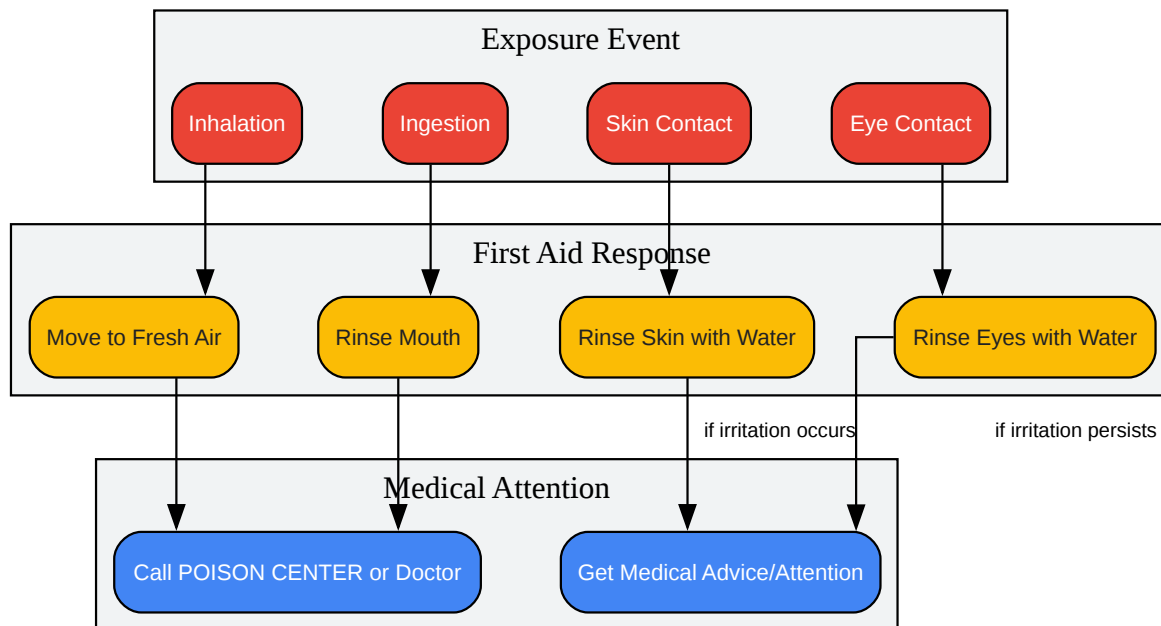
Visualized Workflows and Relationships

The following diagrams illustrate the logical relationships in hazard identification and response based on the GHS information.



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Caption: Hazard classification for **(3-Bromocyclopentyl)methylbenzene**.



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Caption: First aid workflow for exposure incidents.

Toxicological Information

Detailed toxicological studies for **(3-Bromocyclopentyl)methylbenzene** are not available. The primary routes of exposure are inhalation, skin contact, and ingestion.

- Acute Effects:
 - Inhalation: Toxic if inhaled.[1] May cause respiratory irritation.[1]
 - Skin: Causes skin irritation.[1]
 - Eyes: Causes serious eye irritation.[1]
 - Ingestion: Harmful if swallowed.[1]
- Chronic Effects: No data available.

- Carcinogenicity: This product is not listed as a carcinogen by IARC, ACGIH, NTP, or OSHA.

Ecological Information

This compound is expected to be toxic to aquatic life with long-lasting effects. It should not be released into the environment.

Regulatory Information

This substance may be subject to various national and international regulations. Users should ensure compliance with all applicable laws. For research and development purposes in the United States, it may be supplied under the TSCA R&D Exemption.^[1]

This technical guide provides a summary of the potential hazards and recommended safety precautions for **(3-Bromocyclopentyl)methylbenzene** based on the best available information for analogous compounds. It is imperative that all users conduct their own risk assessments and adhere to safe laboratory practices.

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- To cite this document: BenchChem. [Technical Guide: (3-Bromocyclopentyl)methylbenzene - Potential Hazards and Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2536030#potential-hazards-and-safety-data-for-3-bromocyclopentyl-methylbenzene>]

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